

Personal protective equipment for handling 1,2-O-isopropylidene-alpha-D-xylofuranose

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Compound of Interest

Compound Name: 1,2-O-isopropylidene-alpha-D-xylofuranose

Cat. No.: B014968

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Essential Safety and Handling Guide for 1,2-O-Isopropylidene-alpha-D-xylofuranose

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **1,2-O-Isopropylidene-alpha-D-xylofuranose** (CAS No. 20031-21-4). The following procedural steps and data are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is recommended when handling **1,2-O-Isopropylidene-alpha-D-xylofuranose**.[\[1\]](#)[\[2\]](#)[\[3\]](#)

| PPE Category | Recommended Equipment | Specifications |
|--------------------------|---|--|
| Eye Protection | Safety glasses with side shields or goggles | Must meet European standard EN 166.[1] |
| Hand Protection | Protective gloves | Nitrile rubber, neoprene, natural rubber, or PVC gloves are suitable. Inspect gloves for permeability and breakthrough time before use.[1] |
| Respiratory Protection | Type N95 (US) respirator | Recommended, especially where dust may be generated. [2] |
| Skin and Body Protection | Appropriate protective clothing | To prevent skin exposure.[1] |

Operational Plan: Step-by-Step Handling and Storage

Proper handling and storage are critical for maintaining the integrity of **1,2-O-Isopropylidene-alpha-D-xylofuranose** and ensuring a safe laboratory environment.

Handling Protocol:

- **Ventilation:** Always handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of any dust or vapors.
- **Personal Protective Equipment:** Before commencing any work, ensure all recommended PPE is worn correctly. This includes safety glasses, chemical-resistant gloves, and a lab coat.[1]
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with the skin and eyes. [1] In case of accidental contact, rinse the affected area thoroughly with water.
- **Hygiene Practices:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly before breaks and after handling the compound.[1]

Storage Protocol:

| Storage Parameter | Recommendation |
|------------------------|--|
| Container | Keep containers tightly closed.[1] |
| Atmosphere | Store under an inert atmosphere.[1] |
| Temperature | Keep refrigerated at 2-8°C to maintain product quality.[2] |
| Environment | Store in a dry, cool, and well-ventilated place.[1] |
| Moisture | Protect from moisture.[1] |
| Incompatible Materials | Avoid storage with strong oxidizing agents. |

Disposal Plan

The disposal of **1,2-O-Isopropylidene-alpha-D-xylofuranose** and its contaminated waste must be conducted in accordance with local, state, and federal regulations.

Disposal Steps:

- **Waste Identification:** Waste codes are not product-specific but are determined by the application for which the product was used. The user is responsible for assigning the appropriate waste codes.
- **Collection:** Collect waste material in a designated, properly labeled, and sealed container.
- **Disposal Route:** Dispose of the chemical waste through a licensed professional waste disposal service. Do not allow the chemical to enter drains or the environment.

Logical Workflow for Handling 1,2-O-Isopropylidene-alpha-D-xylofuranose

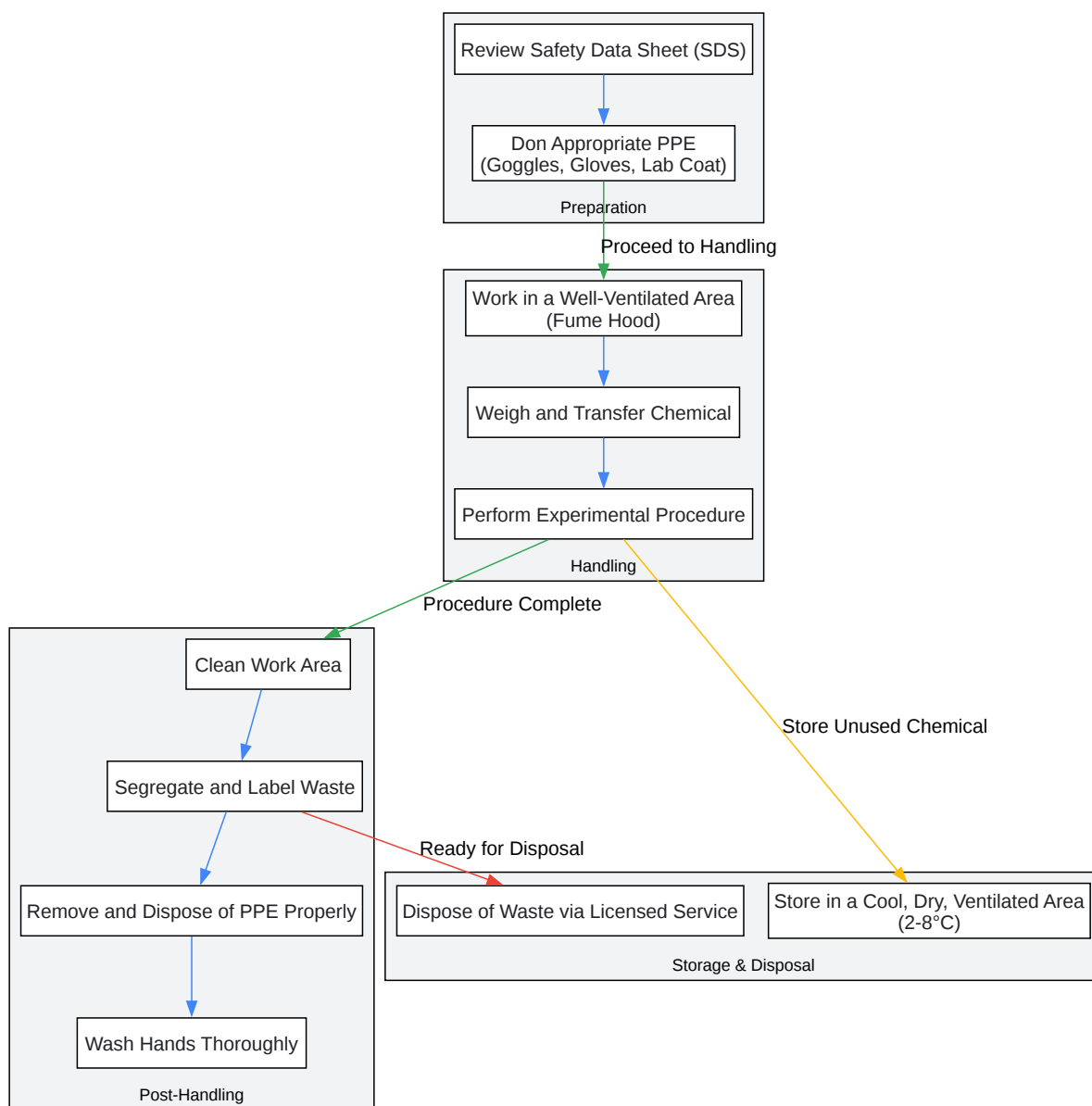


Figure 1: Workflow for Safe Handling of 1,2-O-Isopropylidene-alpha-D-xylofuranose

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Caption: Workflow for Safe Handling of **1,2-O-Isopropylidene-alpha-D-xylofuranose**.

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References

- 1. fishersci.fi [fishersci.fi]
- 2. 1,2-O-イソプロピリデン- α -D-キシロフラノース 99% | Sigma-Aldrich [sigmaaldrich.com]
- 3. benchchem.com [benchchem.com]
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